

Essential Safety and Logistics for Handling (S)-ZINC-3573

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Compound of Interest

Compound Name: (S)-ZINC-3573

Cat. No.: B2977361

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides crucial safety and logistical information for the handling of **(S)-ZINC-3573**, including operational procedures and disposal plans, to foster a secure research environment.


Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling.

Property	Value	Source
Molecular Weight	307.4 g/mol	[1]
Formula	C ₁₈ H ₂₁ N ₅	[1]
Appearance	White to beige powder	
Purity	≥98%	[1]
Solubility	Soluble to 100 mM in 1eq. HCl and to 100 mM in DMSO.	[1]
Storage	Store at +4°C.	[1]
CAS Number	2095596-11-3	[1]

Hazard Identification and Personal Protective Equipment (PPE)

(S)-ZINC-3573 is classified as a skin irritant. Adherence to proper PPE protocols is mandatory to minimize exposure and ensure personal safety.

Hazard Classification	GHS Pictogram	Recommended Personal Protective Equipment
Skin Irritant (H315)		Eye Protection: Safety glasses with side shields or chemical safety goggles. Hand Protection: Chemical-resistant gloves (e.g., nitrile). Body Protection: Laboratory coat.

Operational Plan: Safe Handling Protocols

A systematic approach to handling **(S)-ZINC-3573** will mitigate risks. The following step-by-step guidance should be followed.

Experimental Protocol: Safe Handling of **(S)-ZINC-3573** Powder

- Preparation:
 - Ensure the work area, particularly the chemical fume hood and balance, is clean and uncluttered.
 - Verify that a current Safety Data Sheet (SDS) or this safety information is readily accessible.
 - Confirm that an eyewash station and safety shower are unobstructed and operational.
- Weighing the Compound:
 - Perform all weighing operations within a certified chemical fume hood or a ventilated balance enclosure to prevent inhalation of the powder.

- Use disposable weigh boats to avoid cross-contamination.
- Keep the container of **(S)-ZINC-3573** closed when not in use.
- Dissolving the Compound:
 - Add the solvent to the weighed **(S)-ZINC-3573** powder slowly to avoid splashing.
 - If sonication is required, ensure the vial is securely capped.
- Post-Handling:
 - Clean the balance and surrounding work area with a damp cloth to remove any residual powder.
 - Dispose of all contaminated materials, including weigh boats and gloves, in the designated chemical waste container.
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

Exposure Route	First Aid Measures
Skin Contact	Immediately remove contaminated clothing.[2] [3] Flush the affected skin with plenty of cool water for at least 15 minutes.[4] Wash the area gently with soap and water.[3] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

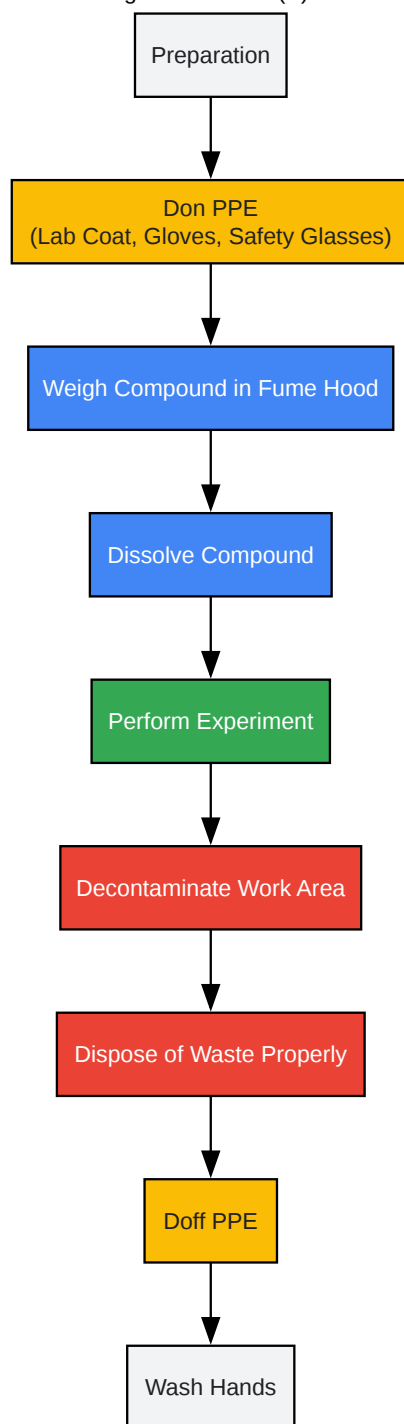
Disposal Plan

Proper disposal of **(S)-ZINC-3573** and its containers is essential to prevent environmental contamination and ensure regulatory compliance. As **(S)-ZINC-3573** is not classified as an acutely hazardous waste, it can typically be disposed of as non-hazardous chemical waste. However, all local and institutional regulations must be followed.

- **Solid Waste:** Collect unused **(S)-ZINC-3573** powder and any materials contaminated with the solid (e.g., weigh boats, paper towels) in a clearly labeled, sealed container for chemical waste.
- **Liquid Waste:** Solutions of **(S)-ZINC-3573** should be collected in a designated, labeled container for non-halogenated organic waste. Do not pour down the drain.
- **Empty Containers:** Rinse empty containers thoroughly with a suitable solvent. The rinsate should be collected as chemical waste. Once clean, deface the label and dispose of the container according to institutional guidelines, which may include recycling or disposal as regular laboratory glass waste.

Safe Handling Workflow

Safe Handling Workflow for (S)-ZINC-3573



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Caption: A logical workflow for the safe handling of **(S)-ZINC-3573**.

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